

Technical Whitepaper: 6-Hydroxy-1H-indazole-7-carbaldehyde

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Compound of Interest

Compound Name: 6-Hydroxy-1H-indazole-7-carbaldehyde

CAS No.: 1808943-48-7

Cat. No.: B6299646

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Advanced Scaffolds for Medicinal Chemistry & Drug Discovery

Executive Summary

6-Hydroxy-1H-indazole-7-carbaldehyde (CAS: 1808943-48-7) represents a high-value pharmacophore in modern drug discovery, particularly within the kinase inhibitor landscape. As a bifunctionalized indazole, it combines the hydrogen-bonding capability of the indazole core with the orthogonal reactivity of a phenolic hydroxyl group and an adjacent aldehyde. This specific substitution pattern (6-OH, 7-CHO) creates a unique "molecular handle" for constructing tricyclic heterocycles, Schiff bases, and macrocyclic kinase inhibitors. This guide provides a comprehensive technical analysis of its properties, synthesis, and application in medicinal chemistry.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8]

This compound is characterized by its amphoteric nature, possessing both acidic (phenol, indazole NH) and electrophilic (aldehyde) centers.

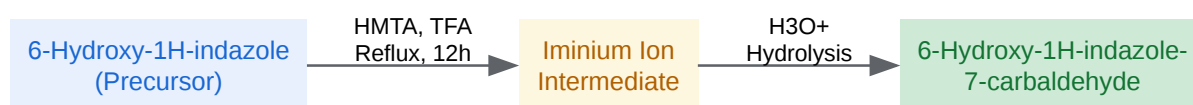
Property	Data
Chemical Name	6-Hydroxy-1H-indazole-7-carbaldehyde
CAS Number	1808943-48-7
Molecular Formula	C ₈ H ₆ N ₂ O ₂
Molecular Weight	162.15 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, MeOH; sparingly soluble in water
pKa (Calculated)	~9.5 (Phenolic OH), ~13.8 (Indazole NH)
H-Bond Donors	2 (OH, NH)
H-Bond Acceptors	3 (N, O, O)
Storage Conditions	Inert atmosphere (Argon/Nitrogen), 2-8°C, protect from light

Synthetic Routes & Manufacturing[2][11][12][13]

The synthesis of **6-hydroxy-1H-indazole-7-carbaldehyde** challenges the chemist to achieve regioselectivity on the electron-rich indazole ring. The 7-position is sterically hindered but electronically activated by the ortho-hydroxyl group.

Primary Route: The Duff Formylation

The most robust method for introducing a formyl group at the 7-position of 6-hydroxyindazole is the Duff Reaction. Unlike Vilsmeier-Haack, which often targets the C3 position in indazoles, the Duff reaction (using hexamethylenetetramine in acidic media) utilizes the phenolic directing effect to selectively formylate the ortho position.



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Figure 1: Regioselective synthesis via Duff Reaction. The phenolic OH directs the electrophile to the ortho (C7) position.

Alternative Route: Reimer-Tiemann Reaction

While classic, the Reimer-Tiemann reaction ($\text{CHCl}_3/\text{NaOH}$) is less preferred due to lower yields and the formation of 3-chloro-indazole byproducts. However, it remains a viable alternative if acidic conditions (required for Duff) must be avoided due to sensitive protecting groups.

Reactivity & Functionalization (The Core)[14]

The utility of **6-hydroxy-1H-indazole-7-carbaldehyde** lies in its three distinct reactive centers. Understanding the hierarchy of reactivity is crucial for designing synthetic sequences.

A. The 7-Aldehyde (Electrophile)

The aldehyde is the primary handle for chain extension.

- **Condensation:** Reacts with amines to form Schiff bases, essential for synthesizing imine-linked inhibitors.
- **Cyclization:** Condensation with hydrazines or hydroxylamines yields tricyclic systems (e.g., pyrazolo-quinolines).
- **Reductive Amination:** Converts the aldehyde to a benzylic amine, a common motif in kinase hinge binders.

B. The 6-Hydroxyl (Nucleophile)

The phenolic oxygen is highly nucleophilic, especially in basic media.

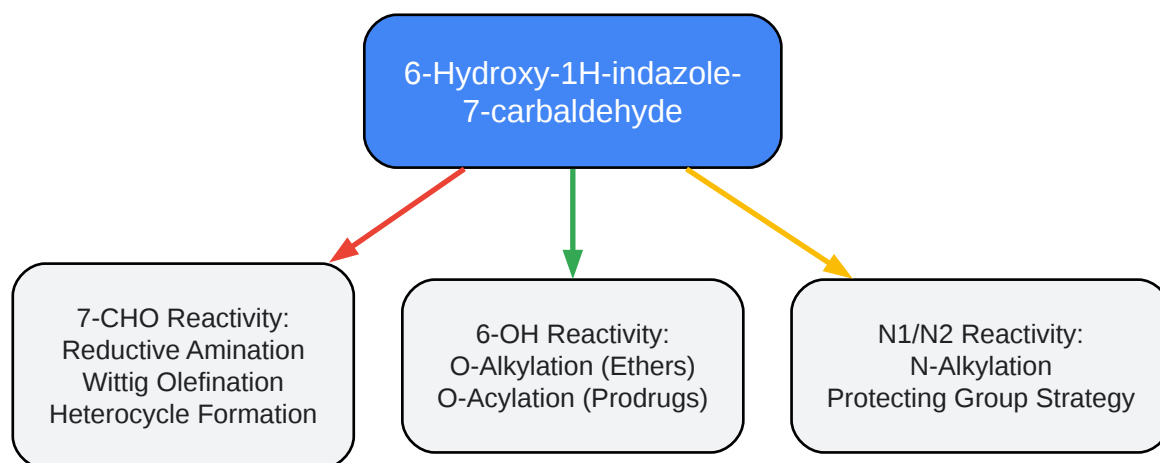
- **Etherification:** Standard Williamson ether synthesis allows for the introduction of solubilizing tails (e.g., PEG chains) or steric bulk.

- **Intramolecular H-Bonding:** The proximity of the 6-OH and 7-CHO creates a strong intramolecular hydrogen bond, stabilizing the molecule but potentially reducing the reactivity of the aldehyde toward weak nucleophiles.

C. The Indazole Nitrogen (N1 vs. N2)

The indazole NH is widely known for tautomerism.[1]

- **Alkylation:** Under basic conditions ($\text{Cs}_2\text{CO}_3/\text{DMF}$), alkylation typically favors the N1 position (thermodynamic product). However, steric bulk at C7 (the aldehyde) can occasionally shift selectivity toward N2 or require specific protecting group strategies (e.g., THP or SEM protection) before functionalizing the aldehyde.



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Figure 2: Orthogonal reactivity map of the scaffold.

Medicinal Chemistry Applications

Kinase Inhibition

Indazoles are "privileged structures" in kinase drug discovery (e.g., Axitinib, Pazopanib). The 6-hydroxy-7-formyl scaffold is particularly valuable for:

- **Macrocyclization:** The 6-OH and 7-CHO allow for the construction of macrocycles that span the ATP-binding pocket, improving potency and selectivity by restricting conformational freedom.

- **Fragment-Based Drug Design (FBDD):** The aldehyde serves as a "growth vector" to probe the solvent-exposed regions of the kinase pocket, while the indazole core anchors to the hinge region via hydrogen bonds.

Case Study: Tricyclic Core Formation

Researchers utilize this scaffold to synthesize psoralen-like or chromeno-indazole derivatives. By reacting the 7-CHO and 6-OH with active methylenes (e.g., malononitrile), one can fuse a third ring, creating rigid, planar DNA intercalators or topoisomerase inhibitors.

Experimental Protocol: Duff Formylation

Standard Operating Procedure for Research Scale (1-5g)

Objective: Selective introduction of a formyl group at the C7 position of 6-hydroxyindazole.

Reagents:

- 6-Hydroxy-1H-indazole (1.0 equiv)
- Hexamethylenetetramine (HMTA) (2.5 equiv)
- Trifluoroacetic acid (TFA) (Solvent/Catalyst)[2]
- 33% Aqueous Acetic Acid (for hydrolysis)

Procedure:

- **Setup:** Flame-dry a 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser. Flush with Argon.
- **Dissolution:** Add 6-Hydroxy-1H-indazole (1.34 g, 10 mmol) and HMTA (3.5 g, 25 mmol) to the flask. Add TFA (20 mL) cautiously. Note: Exothermic reaction.[3]
- **Reaction:** Heat the mixture to reflux (approx. 75-80°C) for 12–16 hours. Monitor by LC-MS for the disappearance of starting material and formation of the iminium intermediate.

- Hydrolysis: Cool the reaction to room temperature. Pour the mixture into 33% aqueous acetic acid (50 mL) and heat at 60°C for 4 hours to hydrolyze the iminium salt to the aldehyde.
- Workup: Cool to 0°C. Neutralize carefully with saturated NaHCO₃ solution (gas evolution!). Extract with Ethyl Acetate (3 x 50 mL).
- Purification: Wash combined organics with brine, dry over Na₂SO₄, and concentrate. Purify via flash column chromatography (SiO₂, Hexane:EtOAc gradient) to yield the product as a pale yellow solid.

Safety & Handling

- Hazard Identification: As a research chemical, treat as potentially harmful.
 - H302: Harmful if swallowed.
 - H315/H319: Causes skin and serious eye irritation.
 - Specific Warning: Aldehydes can be sensitizers. Use proper ventilation.
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory. Work inside a fume hood.
- Stability: The aldehyde is susceptible to oxidation to the carboxylic acid upon prolonged exposure to air. Store under inert gas (Argon) at 4°C.

References

- Duff Reaction Mechanism & Scope
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- Commercial Availability & CAS Verification
 - American Elements / BLD Pharm Product Listings for CAS 1808943-48-7. [Link](#)

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Sources

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- [2. Duff Reaction \[drugfuture.com\]](#)
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